

A Comprehensive Technical Guide to Pentafluorophenylhydrazine

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Compound of Interest

Compound Name: **Pentafluorophenylhydrazine**

Cat. No.: **B1196947**

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This guide provides an in-depth overview of **pentafluorophenylhydrazine** (PFPH), a key reagent in chemical synthesis and analysis. It covers its chemical and physical properties, comprehensive safety information, and detailed experimental protocols.

Chemical and Physical Properties

Pentafluorophenylhydrazine is a solid, beige powder at room temperature. Its fundamental properties are summarized below.

Identifier	Value	Reference
CAS Number	828-73-9	[1] [2] [3]
Molecular Formula	C ₆ H ₃ F ₅ N ₂	[2] [3]
Molecular Weight	198.09 g/mol	
Melting Point	74-79 °C	[2] [4]
Boiling Point	117.6±40.0 °C at 760 mmHg	[1]
Appearance	Beige Powder Solid	[2] [4]
Solubility	No information available	[2]

Chemical Structure Identifiers

SMILES String

NNc1c(F)c(F)c(F)c(F)c1F

InChI

1S/C6H3F5N2/c7-1-2(8)4(10)6(13-12)5(11)3(1)9/h13H,12H2

InChIKey

BYCUWCJUPSUFBX-UHFFFAOYSA-N

Safety Data and Hazard Information

Pentafluorophenylhydrazine is classified as a hazardous substance. Appropriate handling and storage procedures are critical to ensure laboratory safety.

Hazard Classification:

Classification	Code	Description
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific target organ toxicity — Single exposure	H335	May cause respiratory irritation.

Safety Precautions and Personal Protective Equipment (PPE):

Precautionary Statement	Code	Description
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash skin thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
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Storage and Handling		
Storage Class		11 (Combustible Solids)
Storage Conditions		Keep container tightly closed in a dry and well-ventilated place.
Recommended PPE		Dust mask type N95 (US), Eyeshields, Gloves.

Experimental Protocol: Derivatization of Carbonyl Compounds

Pentafluorophenylhydrazine is widely used as a derivatizing agent for carbonyl compounds (aldehydes and ketones) to enhance their detection and quantification by gas chromatography

(GC) and mass spectrometry (MS). The resulting pentafluorophenylhydrazones are more volatile and have excellent electron-capture properties.

Objective: To prepare pentafluorophenylhydrazone derivatives of a carbonyl-containing sample for GC-MS analysis.

Materials:

- **Pentafluorophenylhydrazine (PFPH)**
- Sample containing carbonyl compounds
- Anhydrous solvent (e.g., hexane, toluene)
- Anhydrous sodium sulfate
- Reaction vials with screw caps
- Heating block or water bath
- GC-MS system

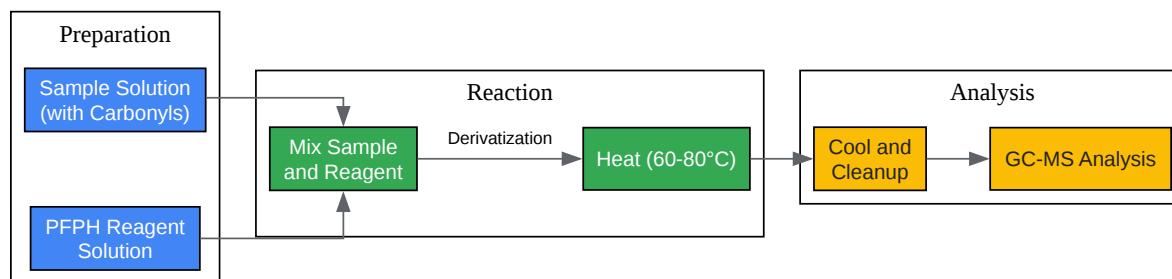
Methodology:

- **Reagent Preparation:** Prepare a 1 mg/mL solution of PFPH in the chosen anhydrous solvent.
- **Sample Preparation:** Dissolve a known amount of the sample in the same solvent. If the sample is aqueous, perform a liquid-liquid extraction into a suitable organic solvent and dry the extract with anhydrous sodium sulfate.
- **Derivatization Reaction:**
 - In a reaction vial, mix 100 μ L of the sample solution with 100 μ L of the PFPH reagent solution.
 - Seal the vial tightly.

- Heat the mixture at 60-80°C for 30-60 minutes. The optimal time and temperature may vary depending on the specific carbonyl compounds.
- Sample Cleanup (if necessary):
 - After cooling to room temperature, the reaction mixture can be washed with deionized water to remove excess reagent.
 - The organic layer is then dried over anhydrous sodium sulfate.
- Analysis:
 - Inject an aliquot of the final solution into the GC-MS system.
 - The pentafluorophenylhydrazone derivatives are then separated on the GC column and detected by the mass spectrometer.

Workflow and Visualization

The derivatization process can be visualized as a straightforward workflow.



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Caption: Workflow for the derivatization of carbonyl compounds using PFPH.

This logical diagram illustrates the sequential steps from sample and reagent preparation through the chemical reaction to the final analysis, providing a clear visual guide for the

experimental process.

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